

An In-depth Technical Guide to Methyl 3-(cyclopentyloxy)-4-methoxybenzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Methyl 3-(cyclopentyloxy)-4-methoxybenzoate*

CAS No.: *154464-24-1*

Cat. No.: *B121718*

[Get Quote](#)

This guide provides a comprehensive technical overview of **Methyl 3-(cyclopentyloxy)-4-methoxybenzoate**, a substituted aromatic ester of significant interest in synthetic and medicinal chemistry. We will delve into its fundamental properties, logical synthesis pathways, spectroscopic characterization, potential applications in drug discovery, and essential safety protocols. This document is intended for researchers, chemists, and professionals in the field of drug development who require a deep, practical understanding of this versatile chemical entity.

Core Chemical Identity and Properties

Methyl 3-(cyclopentyloxy)-4-methoxybenzoate is a derivative of benzoic acid featuring three key functional groups: a methyl ester, a methoxy group, and a cyclopentyloxy ether group. These substitutions on the aromatic ring dictate its physicochemical properties and reactivity, making it a valuable intermediate.

Key Identifiers:

- IUPAC Name: **Methyl 3-(cyclopentyloxy)-4-methoxybenzoate**

- CAS Number: 154464-24-1
- Molecular Formula: C₁₄H₁₈O₄
- Molecular Weight: 250.29 g/mol
- InChI Key: NLEJDVYGAWCKPC-UHFFFAOYSA-N
- Canonical SMILES: COC1=C(C=C(C=C1)C(=O)OC)OC2CCCC2

Below is a table summarizing the essential physicochemical properties of the compound.

Table 1: Physicochemical Properties of **Methyl 3-(cyclopentyloxy)-4-methoxybenzoate**

Property	Value	Source
Physical State	Solid (predicted/reported)	-
Melting Point	59 °C	[1][2]
Boiling Point	360.8 °C at 760 mmHg	[1][2]
Density	1.137 g/cm ³	[1][2]
Flash Point	158.4 °C	[1][2]
Vapor Pressure	2.16E-05 mmHg at 25 °C	[1][2]
Solubility	Data not widely available, but expected to be soluble in common organic solvents like dichloromethane, ethyl acetate, and acetone.	-
logP (Octanol/Water)	2.80 - 3.2	[2]

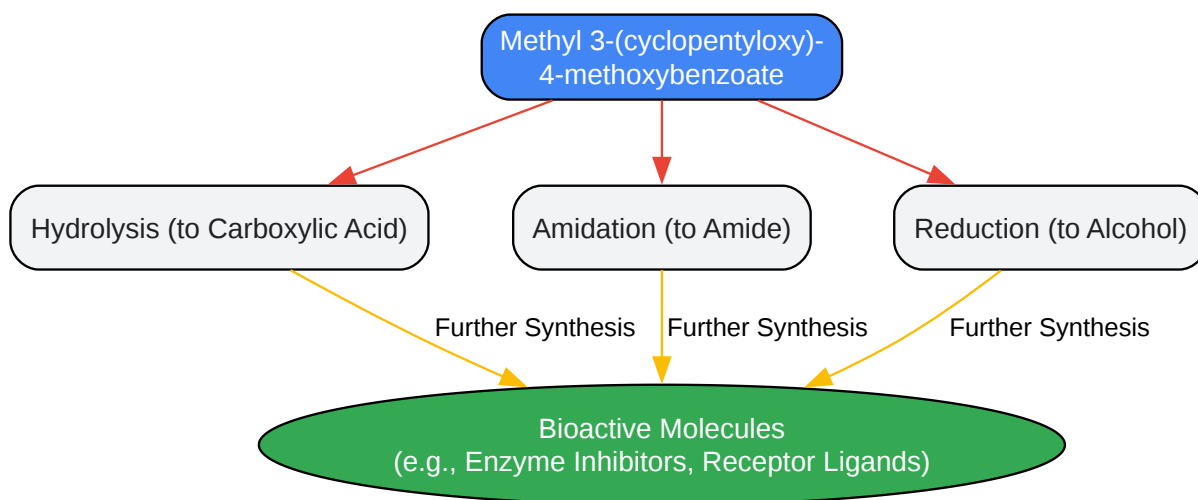
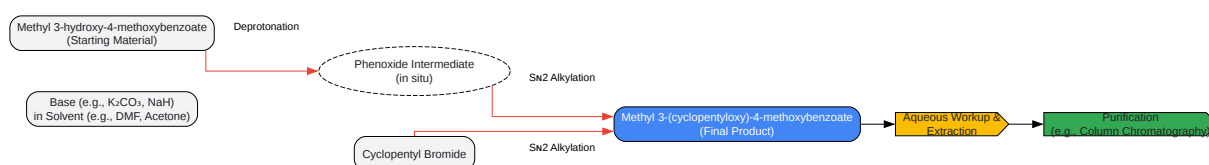
Synthesis and Spectroscopic Characterization

The synthesis of **Methyl 3-(cyclopentyloxy)-4-methoxybenzoate** is logically achieved through the etherification of its phenolic precursor, Methyl 3-hydroxy-4-methoxybenzoate (also

known as methyl isovanillate). This reaction is a classic example of the Williamson ether synthesis, a robust and widely used method for forming ether linkages.[3][4]

Proposed Synthesis Pathway

The most direct route involves the reaction of methyl isovanillate with a suitable cyclopentyl electrophile, such as cyclopentyl bromide, in the presence of a base. The base deprotonates the phenolic hydroxyl group, forming a more nucleophilic phenoxide ion that subsequently attacks the cyclopentyl bromide in an S_N2 reaction to form the desired ether.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. METHYL 3-(CYCLOPENTYLOXY)-4-METHOXYBENZOATE - Safety Data Sheet [chemicalbook.com]
- 2. Methyl 3-(cyclopentyloxy)-4-methoxybenzoate | [lookchem](#) [lookchem.com]
- 3. Phenol ether - Wikipedia [en.wikipedia.org]
- 4. masterorganicchemistry.com [masterorganicchemistry.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 3-(cyclopentyloxy)-4-methoxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b121718/docs#an-in-depth-technical-guide-to-methyl-3-cyclopentyloxy-4-methoxybenzoate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)